

A Technical Guide to 2'-Deoxycytidine-15N3: Structure, Synthesis, and Application

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Compound of Interest

Compound Name: 2'-Deoxycytidine-15N3

Cat. No.: B15598703

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Abstract

This technical guide provides an in-depth overview of **2'-Deoxycytidine-15N3**, a stable isotope-labeled (SIL) nucleoside critical for advanced biochemical and biomedical research. Nitrogen-15 (^{15}N) labeling offers a non-radioactive method for tracing and quantifying biological molecules, making ^{15}N -labeled compounds indispensable tools in metabolomics, proteomics, and nucleic acid analysis.[1][2][3] **2'-Deoxycytidine-15N3**, where all three nitrogen atoms of the cytosine base are replaced with the ^{15}N isotope, serves as a vital internal standard for mass spectrometry-based quantification and as a structural probe in NMR spectroscopy.[4][5][6] This document details its molecular structure, outlines a conceptual synthetic pathway, and describes its primary applications with detailed experimental protocols for researchers, scientists, and drug development professionals.

Molecular Structure and Properties

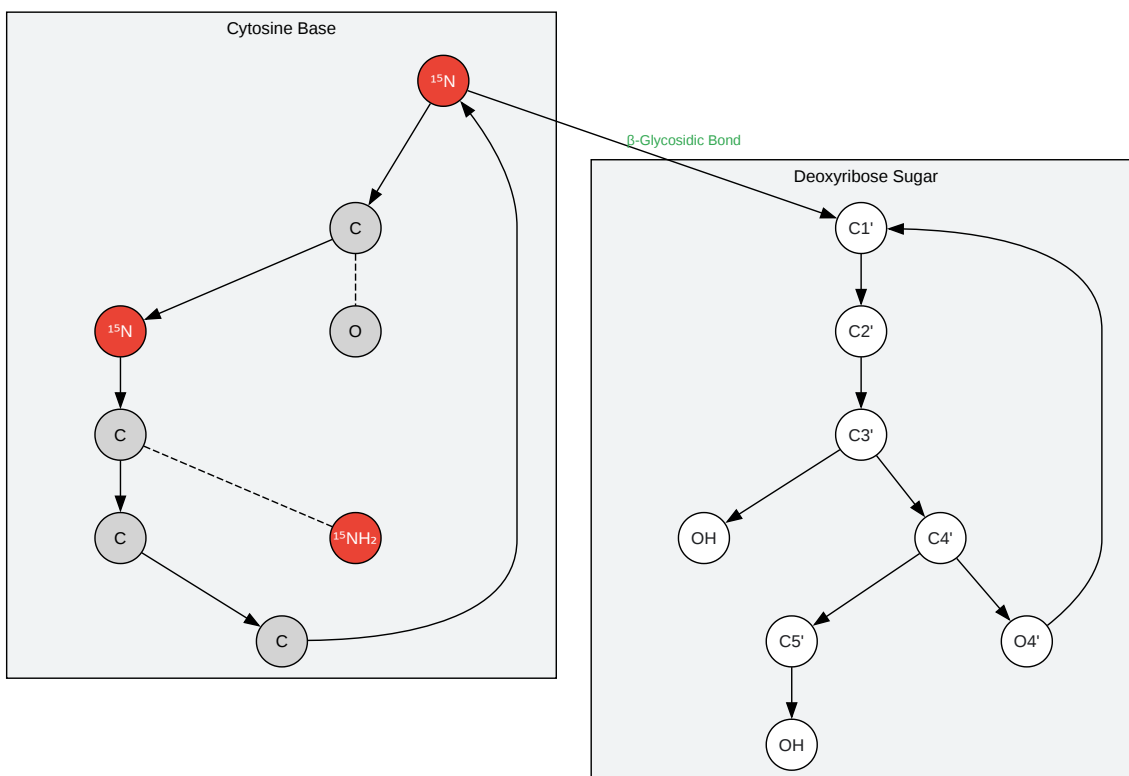
2'-Deoxycytidine-15N3 is structurally identical to its endogenous counterpart, 2'-deoxycytidine, with the exception of the isotopic composition of its nitrogen atoms. This substitution increases the molecular mass by three Daltons without altering its chemical properties, making it an ideal tracer and internal standard.[7]

Chemical Structure

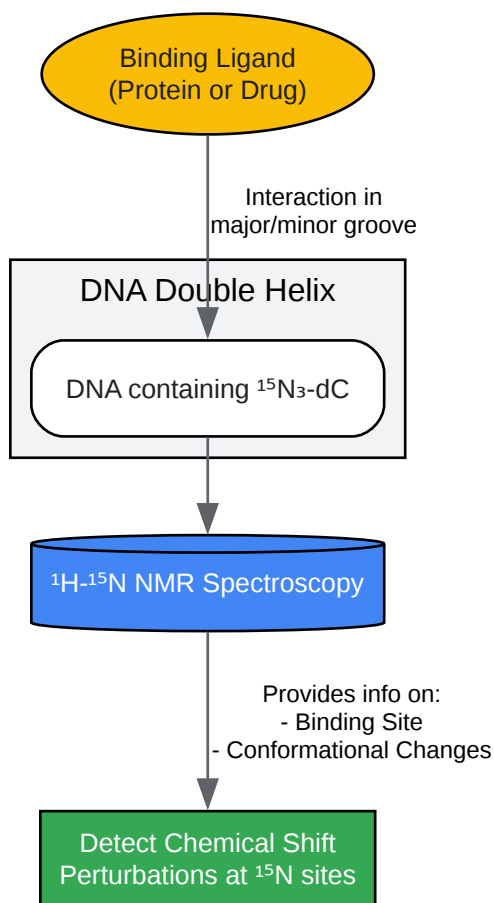
The molecule consists of a pyrimidine base (cytosine) attached to a deoxyribose sugar moiety. The key feature is the incorporation of ^{15}N at the N1, N3, and N4 positions of the cytosine ring.

[8]

Molecular Structure of 2'-Deoxycytidine-15N3







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References

- 1. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 2. benchchem.com [benchchem.com]
- 3. Nitrogen-15 Labeling: A Game-Changer in Protein Metabolism and Drug Development - China Isotope Development [asiaisotopeintl.com]
- 4. ¹⁵N labeling of oligodeoxynucleotides for NMR studies of DNA-ligand interactions - PMC [pmc.ncbi.nlm.nih.gov]

- 5. medchemexpress.com [medchemexpress.com]
- 6. $2\text{-}^2\text{FAD}$ -Deoxycytidine (^1H ^3H ^3H ^3H ^3H , 96-98%) - Cambridge Isotope Laboratories, NLM-3897-25 [isotope.com]
- 7. benchchem.com [benchchem.com]
- 8. 2'-Deoxycytidine-15N3 | C₉H₁₃N₃O₄ | CID 168007263 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to 2'-Deoxycytidine-15N3: Structure, Synthesis, and Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598703#2-deoxycytidine-15n3-molecular-structure]

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